

# Application Notes & Protocols: Maintenance Schedule for MRV03-068 Relief Valves

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## Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

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## Introduction

The **MRV03-068** series of modular relief valves are critical components in hydraulic systems, designed to limit the maximum pressure within a circuit by diverting excess flow to the tank.[1][2][3] Proper maintenance of these valves is essential to ensure their reliability, protect system components from overpressure, and maintain safe operation.[4] These application notes provide a detailed maintenance schedule and protocols for researchers, scientists, and drug development professionals utilizing equipment incorporating these valves.

Disclaimer: No specific maintenance schedule for the **MRV03-068** model is publicly available from the manufacturer. The following protocols are based on general industry best practices for hydraulic relief valves and the available technical specifications for the MRV-03 series.[4][5] It is crucial to consult the original equipment manufacturer's (OEM) documentation for specific maintenance recommendations for your system.

## I. Maintenance Schedule

Regular inspection and servicing are critical for the longevity and proper functioning of **MRV03-068** relief valves. The following schedule is a general guideline and may need to be adjusted based on the operating conditions, fluid cleanliness, and criticality of the application.

Frequency	Maintenance Task	Objective
Daily	Visual Inspection	Check for external leaks, physical damage to the valve body or adjustment mechanism, and any unusual noise or vibration during operation.
Quarterly (every 3 months)	Functional Test	Verify that the valve opens and reseats correctly at the set pressure. This can be done by manually overriding the system pressure or using a test rig.
Annually	Comprehensive Inspection & Testing	Perform a detailed internal and external inspection, clean the valve, and conduct a full performance test to verify set pressure, reseal pressure, and check for internal leakage. <a href="#">[5]</a>
Every 3-5 Years	Overhaul / Replacement	Disassemble, clean, and inspect all internal components. Replace all seals and any worn or damaged parts. <a href="#">[5]</a> Consider valve replacement based on service life and application criticality. <a href="#">[5]</a>

## II. Experimental Protocols

### A. Protocol for Quarterly Functional Test

Objective: To quickly verify the operational status of the relief valve without removing it from the system.

Materials:

- Hydraulic system with pressure gauge
- Means to safely and controllably increase system pressure
- Personal Protective Equipment (PPE)

Procedure:

- Ensure the hydraulic system is operating at a stable temperature and viscosity.
- Slowly and carefully increase the system pressure while monitoring the pressure gauge.
- Observe the pressure at which the relief valve begins to open (cracking pressure). This should be at or near the valve's set pressure.
- Continue to increase the pressure slightly to ensure the valve opens fully and diverts flow, preventing a further significant rise in pressure.
- Slowly decrease the system pressure and observe the pressure at which the valve reseats (closes).
- Record the cracking and reseating pressures. A significant deviation from the set pressure may indicate a need for adjustment or service.
- Restore the system to its normal operating pressure.

## **B. Protocol for Annual Comprehensive Inspection and Testing**

Objective: To perform a thorough inspection and performance verification of the relief valve.

Materials:

- Hydraulic test bench with a certified pressure gauge
- Clean hydraulic fluid (compatible with the system)
- Tools for valve removal and installation

- Lint-free cloths
- Appropriate cleaning solvent
- Seal kit (if replacement is planned)
- Torque wrench

Procedure:

- Removal:
  - Depressurize and lock out the hydraulic system.
  - Carefully disconnect and remove the **MRV03-068** valve from its mounting.
  - Cap all open hydraulic lines to prevent contamination.
- External Inspection:
  - Clean the exterior of the valve.
  - Inspect the valve body for cracks, corrosion, or any signs of physical damage.
  - Check the adjustment screw and lock nut for any damage or excessive wear.
- Internal Inspection (if deemed necessary):
  - Carefully disassemble the valve in a clean environment, following the manufacturer's guidelines if available.
  - Inspect internal components such as the piston, poppet, seat, and spring for wear, scoring, or corrosion.<sup>[4]</sup>
  - Clean all parts with an appropriate solvent and lint-free cloths.
  - Replace all seals and O-rings.

- Reassemble the valve, lubricating seals with clean hydraulic fluid. Torque fasteners to the manufacturer's specifications.
- Bench Testing:
  - Install the valve on a hydraulic test bench.
  - Slowly increase the pressure to the valve inlet.
  - Determine and record the cracking pressure. Adjust the valve setting if necessary.
  - Measure and record the full-flow pressure drop across the valve.
  - Slowly decrease the pressure and record the reseal pressure.
  - Check for internal leakage after the valve has reseated.
- Reinstallation:
  - Reinstall the valve in the hydraulic system, ensuring correct orientation.
  - Torque the mounting bolts to the specified value.
  - Reconnect all hydraulic lines.
  - Slowly pressurize the system and check for any external leaks.
  - Perform a final functional test as described in Protocol A.

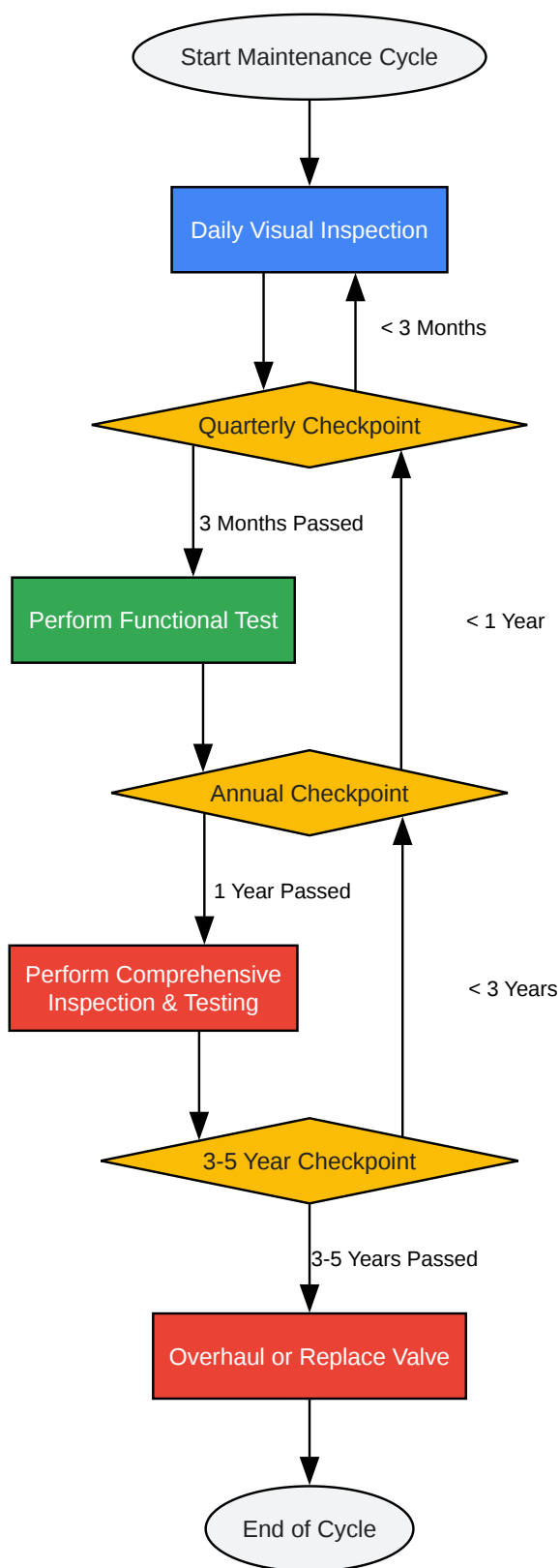
### III. Quantitative Data Summary

The following table summarizes key operational and maintenance parameters for the MRV-03 series relief valves.

Parameter	Value	Unit	Source
Maximum Operating Pressure	Up to 315	bar	<a href="#">[1]</a>
Maximum Flow Rate	Up to 80	lpm	<a href="#">[1]</a>
Fluid Viscosity Range	10 - 400	cSt	<a href="#">[1]</a>
Operating Temperature Range	-15 to 70	°C	<a href="#">[1]</a>
Recommended Fluid Cleanliness	ISO 4406: 21/19/16	-	<a href="#">[1]</a> <a href="#">[6]</a>

## IV. Maintenance Workflow Diagram

The following diagram illustrates the logical flow of the maintenance schedule for the **MRV03-068** relief valve.



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Caption: Maintenance workflow for **MRV03-068** relief valves.

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